

Essential Safety and Handling Protocols for Zaloglanstat

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Compound of Interest

Compound Name: Zaloglanstat

Cat. No.: B3322691

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Zaloglanstat** is paramount. This document provides immediate, essential safety and logistical information, including detailed personal protective equipment (PPE) requirements, handling procedures, and disposal plans to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Zaloglanstat** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Skin and Body	Impervious clothing
Respiratory	Suitable respirator

Hazard Identification and Precautionary Measures

Zaloglanstat is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]

- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[\[1\]](#)

Key precautionary statements include:

- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink or smoke when using this product.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Zaloglanstat** and ensuring a safe laboratory environment.

Condition	Requirement
Handling	Avoid inhalation, contact with eyes and skin. [1] Avoid dust and aerosol formation. [1] Use only in areas with appropriate exhaust ventilation. [1]
Storage (Powder)	Store at -20°C in a cool, well-ventilated area. [1]
Storage (Solvent)	Store at -80°C. [1]
General Storage	Keep container tightly sealed. [1] Keep away from direct sunlight and sources of ignition. [1]

Emergency Procedures: First Aid

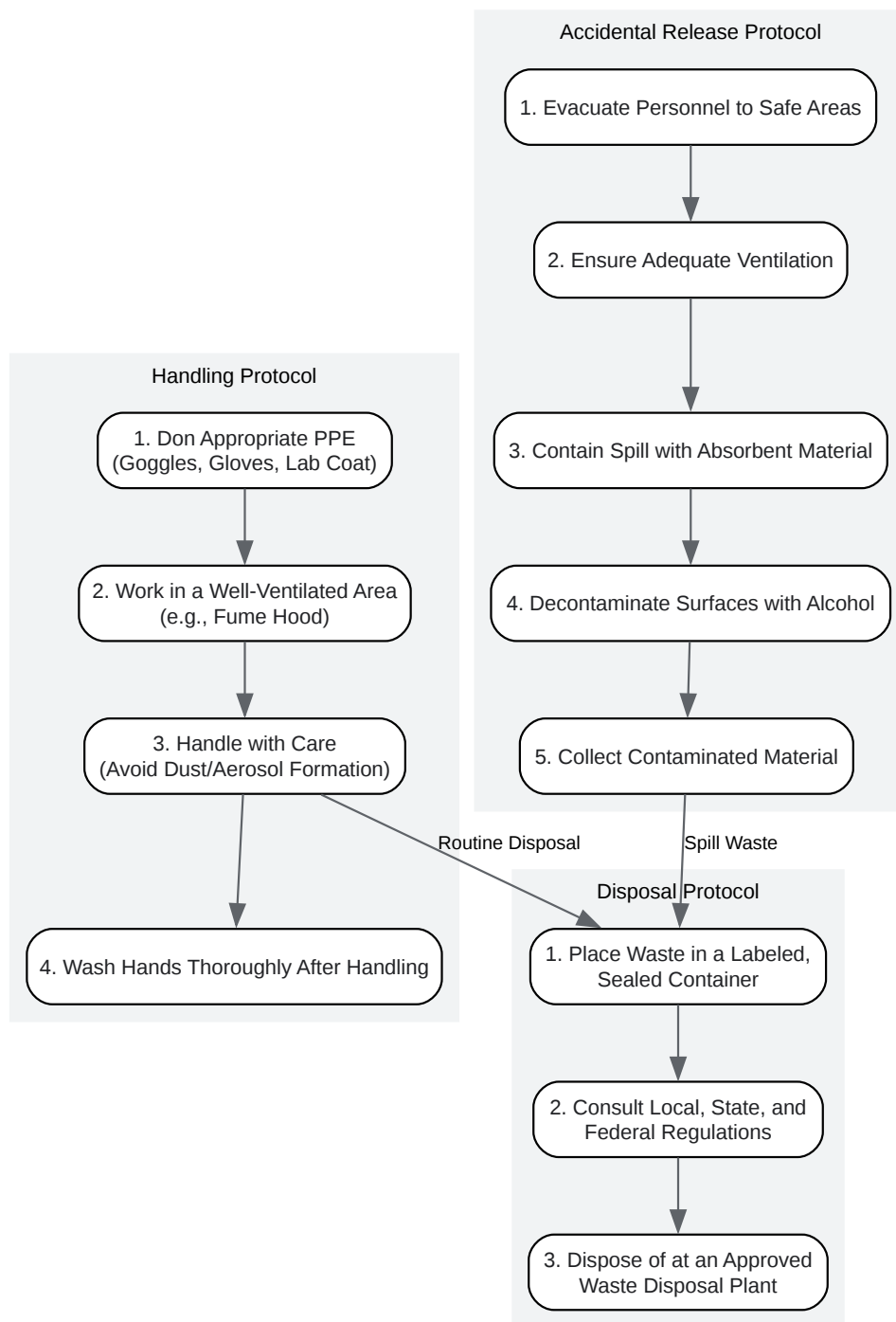
Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water, separating eyelids with fingers. Promptly call a physician. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician. [1]
Inhalation	Relocate to fresh air immediately. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician. [1]

Accidental Release and Disposal Workflow

A systematic approach to spill management and waste disposal is essential to mitigate risks.

Zaloglanstat Handling and Disposal Workflow

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References

- 1. Zaloglanstat|1513852-12-4|MSDS [dcchemicals.com]
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